

# An In-depth Technical Guide on Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate

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## Compound of Interest

**Compound Name:** Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate

**Cat. No.:** B113062

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This document provides a detailed overview of the molecular structure and properties of **Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate**, a compound of interest in various research and development applications.

## Molecular Structure and Properties

**Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate** is a chemical compound identified by the CAS number 82961-77-1.<sup>[1][2][3][4][5][6][7]</sup> Its molecular structure consists of a butanoate backbone with a methyl ester at one end. At the third carbon position, there is a keto group, and at the fourth carbon, an amino group is attached, which is protected by a benzyloxycarbonyl (Cbz) group.

The presence of these functional groups, including an ester, a ketone, and a carbamate, makes it a versatile intermediate in organic synthesis. The benzyloxycarbonyl protecting group is particularly notable as it is widely used in peptide synthesis and can be removed under specific conditions.

## Quantitative Molecular Data

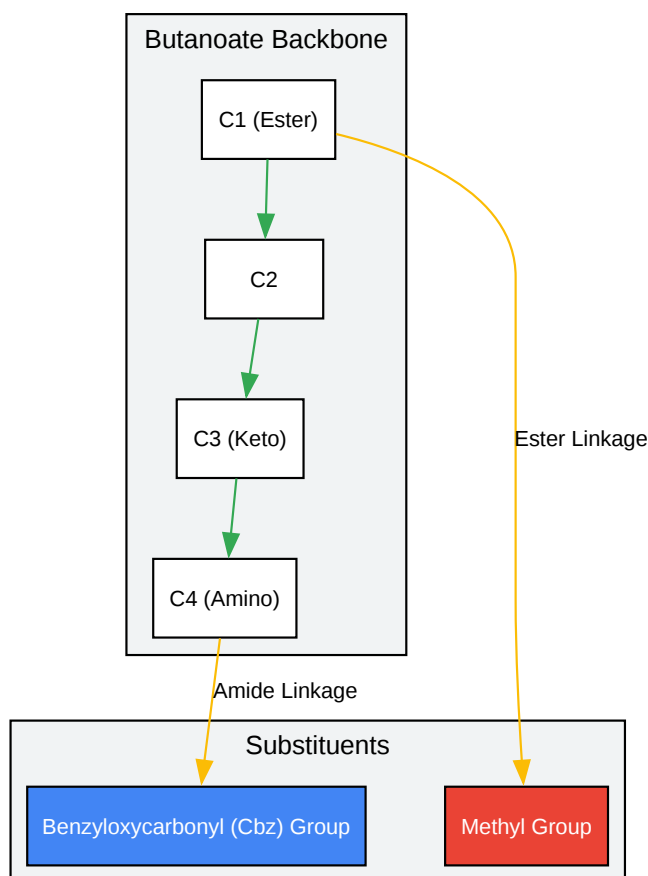
The key quantitative data for **Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate** are summarized in the table below for easy reference and comparison.

Parameter	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>5</sub>	[1][2][3][5]
Molecular Weight	265.26 g/mol	[1][2][3][5]
IUPAC Name	methyl 4- {[(benzyloxy)carbonyl]amino}-3 -oxobutanoate	[4]
CAS Number	82961-77-1	[1][2][3][4][5][6][7]
Melting Point	53.5-55.0 °C	[4]
Boiling Point	414.4±35.0 °C at 760 mmHg	[4]
InChI Key	DGJHWQHYAQXCK- UHFFFAOYSA-N	[4]

## Structural Representation

To visualize the logical relationship of the core functional groups within the molecule, the following diagram is provided.

## Functional Group Connectivity of Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate

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## Functional Group Connectivity Diagram

This guide is intended for informational purposes for a technical audience. For experimental protocols and detailed methodologies, please refer to specific peer-reviewed publications and established laboratory manuals.

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## References

- 1. 82961-77-1 Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate AKSci 2817AC [aksci.com]
- 2. 1pchem.com [1pchem.com]
- 3. 82961-77-1|Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate|BLD Pharm [bldpharm.com]
- 4. Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate | 82961-77-1 [sigmaaldrich.com]
- 5. aksci.com [aksci.com]
- 6. Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate, CasNo.82961-77-1 Shanghai Finebiotech Co.,Ltd. China (Mainland) [tianfeng12.lookchem.com]
- 7. 82961-77-1|Methyl 4-(((benzyloxy)carbonyl)amino)-3-oxobutanoate|BLD Pharm [fr.bldpharm.com]
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